

4-Bromo-2,5-dichlorophenyl chloroformate CAS number

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Compound of Interest

Compound Name: 4-Bromo-2,5-dichlorophenyl
chloroformate

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An In-Depth Technical Guide to 4-Bromo-2,5-dichlorophenyl chloroformate

CAS Number: 1697701-09-9

Abstract

This technical guide provides a comprehensive overview of **4-Bromo-2,5-dichlorophenyl chloroformate**, a halogenated aromatic chloroformate ester. While specific applications of this compound are not widely documented in public literature, its structural motifs suggest significant potential as an intermediate in the synthesis of complex organic molecules, particularly in the fields of agrochemicals and pharmaceuticals. This guide will cover the synthesis of its key precursor, its expected reactivity based on the principles of physical organic chemistry, and potential applications derived from analogous structures. Furthermore, this document provides detailed safety and handling protocols, essential for the safe management of this reactive chemical species. We will explore the synthesis of the crucial precursor, 4-bromo-2,5-dichlorophenol, and the subsequent phosgenation to yield the title compound. The reactivity of the chloroformate functional group will be discussed in the context of its utility in introducing the 4-bromo-2,5-dichlorophenoxy carbonyl moiety to a variety of nucleophiles.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-Bromo-2,5-dichlorophenyl chloroformate** is presented in the table below. These properties are critical for its handling, storage, and application in synthetic chemistry.

Property	Value	Source
CAS Number	1697701-09-9	[1]
Molecular Formula	C ₇ H ₂ BrCl ₃ O ₂	[1]
Molecular Weight	304.35 g/mol	[1]
IUPAC Name	4-bromo-2,5-dichlorophenyl carbonochloridate	N/A
Appearance	Expected to be a solid or liquid	Inferred from related compounds
Boiling Point	Not available	N/A
Melting Point	Not available	N/A
Solubility	Expected to be soluble in common organic solvents	Inferred from related compounds

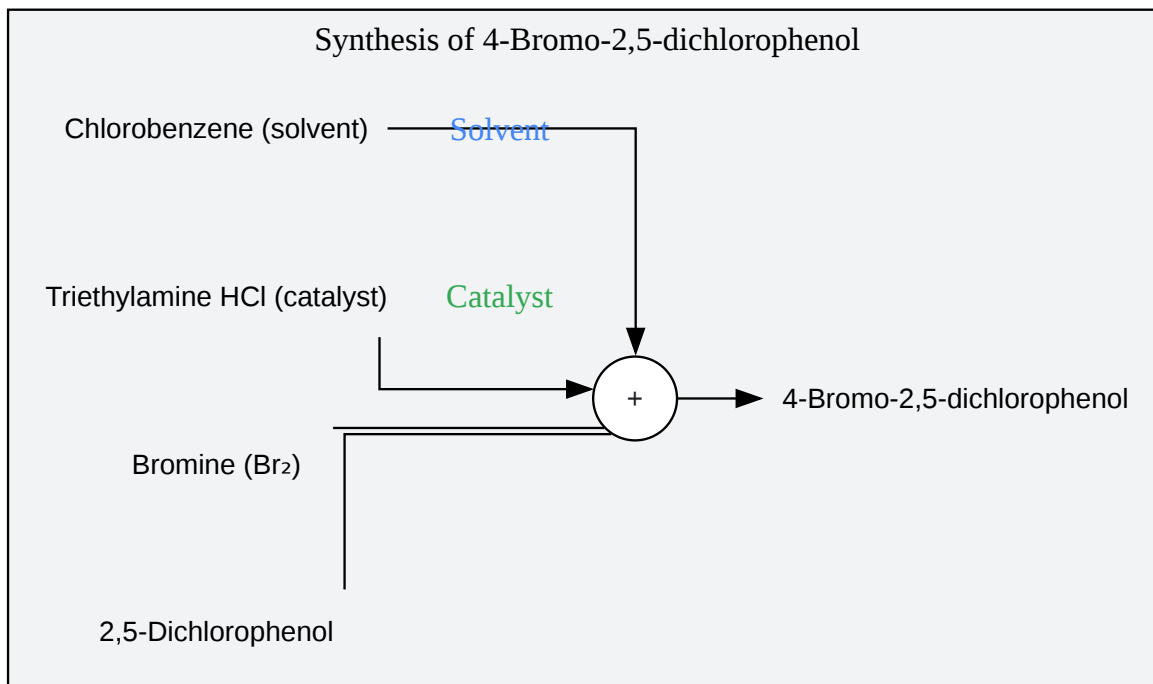
Synthesis and Mechanism

The synthesis of **4-Bromo-2,5-dichlorophenyl chloroformate** is anticipated to be a two-step process, beginning with the synthesis of its phenolic precursor, 4-bromo-2,5-dichlorophenol.

Synthesis of 4-Bromo-2,5-dichlorophenol

The synthesis of 4-bromo-2,5-dichlorophenol can be achieved through the bromination of 2,5-dichlorophenol. A high-yield process is described in the patent literature, which minimizes the formation of isomeric impurities.[2][3]

Reaction Scheme:



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A schematic for the synthesis of the key precursor.

Experimental Protocol:

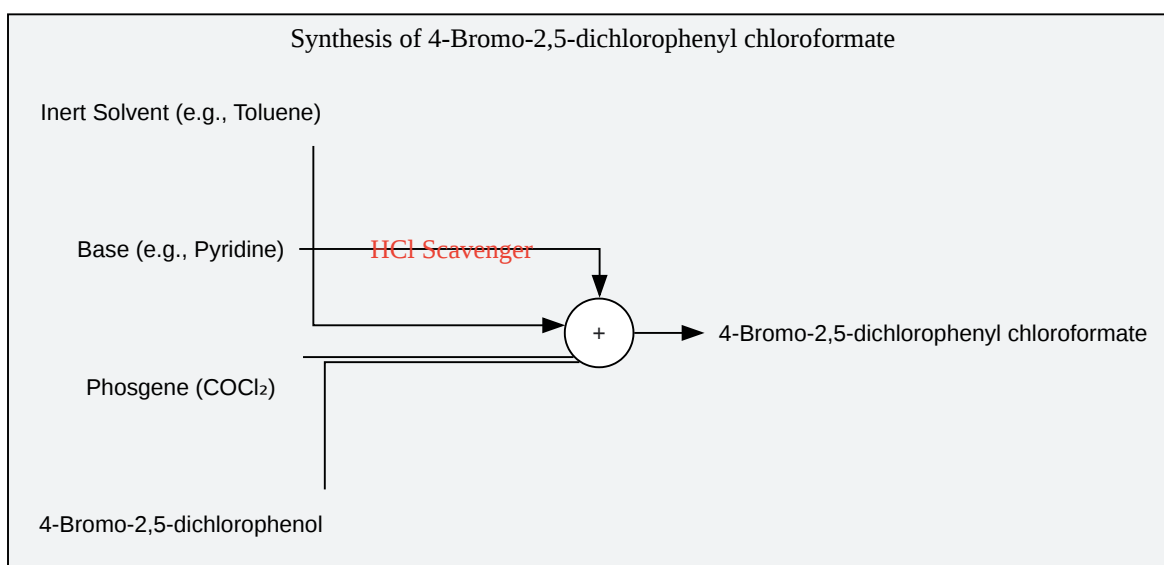
- Dissolve 2,5-dichlorophenol (1.0 eq) in chlorobenzene.
- Add a catalytic amount of triethylamine hydrochloride (e.g., 0.06 eq).
- Cool the reaction mixture to 5-8°C.
- Slowly add bromine (1.0 eq) over a period of 3 hours, maintaining the temperature.
- After the addition is complete, allow the reaction to warm to room temperature and stir for an additional hour.
- The solvent is then removed under reduced pressure to yield the crude product. This process has been reported to yield 4-bromo-2,5-dichlorophenol in high purity (around 94%)

and excellent yield (approximately 98%).^{[2][3]}

Synthesis of 4-Bromo-2,5-dichlorophenyl chloroformate

The conversion of the synthesized 4-bromo-2,5-dichlorophenol to the corresponding chloroformate is typically achieved by reaction with phosgene or a phosgene equivalent.^[4] This is a standard method for the preparation of chloroformates from phenols.^[5]

Reaction Scheme:



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The final step in the synthesis of the title compound.

Experimental Protocol (General):

- Dissolve 4-bromo-2,5-dichlorophenol (1.0 eq) in an inert solvent such as toluene.

- In the presence of a suitable base to act as an HCl scavenger (e.g., pyridine), introduce phosgene (or a phosgene equivalent like triphosgene) at a controlled temperature.
- The reaction is typically monitored by TLC or GC for the disappearance of the starting phenol.
- Upon completion, the reaction mixture is worked up to remove the base hydrochloride salt and any excess phosgene.
- Purification is typically achieved by distillation or chromatography.

Reactivity and Mechanistic Insights

The reactivity of **4-Bromo-2,5-dichlorophenyl chloroformate** is dominated by the electrophilic nature of the carbonyl carbon in the chloroformate group. This makes it susceptible to nucleophilic attack, leading to the formation of carbamates, carbonates, and other derivatives.

Nucleophilic Acyl Substitution

Aryl chloroformates react with a wide range of nucleophiles, such as amines, alcohols, and thiols, via a nucleophilic acyl substitution mechanism.^{[6][7]} The reaction generally proceeds through a tetrahedral intermediate.

General Reaction Mechanism:

The general mechanism of reaction for chloroformates.

The rate of this reaction is influenced by the nature of the nucleophile and the substitution pattern on the aromatic ring.^[6] The electron-withdrawing chlorine atoms on the phenyl ring of **4-Bromo-2,5-dichlorophenyl chloroformate** are expected to enhance the electrophilicity of the carbonyl carbon, making it more reactive towards nucleophiles compared to unsubstituted phenyl chloroformate.

Potential Applications in Research and Development

While specific applications for **4-Bromo-2,5-dichlorophenyl chloroformate** are not extensively reported, its structure suggests utility in several areas of chemical synthesis.

Agrochemical Synthesis

The 4-bromo-2-chlorophenyl moiety is a key structural feature in the insecticide profenofos.[8] The synthesis of profenofos and related organophosphate pesticides often involves the reaction of a substituted phenol with a phosphoryl chloride. Therefore, **4-Bromo-2,5-dichlorophenyl chloroformate** could serve as a valuable intermediate for the synthesis of novel agrochemicals.

Pharmaceutical and Drug Discovery

Halogenated aromatic compounds are prevalent in many active pharmaceutical ingredients (APIs). The bromine and chlorine atoms on the phenyl ring of **4-Bromo-2,5-dichlorophenyl chloroformate** can influence the pharmacokinetic and pharmacodynamic properties of a molecule.[9] The chloroformate group provides a reactive handle to link this halogenated scaffold to various pharmacophores, enabling the synthesis of new chemical entities for drug discovery programs.

Safety and Handling

4-Bromo-2,5-dichlorophenyl chloroformate is expected to be a hazardous substance and should be handled with extreme care by trained personnel in a well-ventilated chemical fume hood. The following safety precautions are based on the known hazards of related chloroformates and halogenated aromatic compounds.[10][11][12]

Hazard Identification:

- Acute Toxicity: Likely to be toxic if swallowed, in contact with skin, or if inhaled.
- Skin Corrosion/Irritation: Expected to cause severe skin burns.
- Eye Damage/Irritation: Expected to cause serious eye damage.
- Moisture Sensitivity: Reacts with water and moisture to produce hydrochloric acid.

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.
- **Skin Protection:** Wear chemical-resistant gloves (e.g., nitrile or neoprene), a lab coat, and closed-toe shoes.
- **Respiratory Protection:** Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases if working outside of a fume hood or if there is a risk of inhalation.

Handling and Storage:

- Handle only in a chemical fume hood.
- Keep container tightly closed in a dry and well-ventilated place.
- Store in a cool, dry place away from incompatible materials such as water, strong bases, and oxidizing agents.

First Aid Measures:

- **Inhalation:** Move to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spectroscopic Data (Predicted)

While experimental spectroscopic data for **4-Bromo-2,5-dichlorophenyl chloroformate** is not readily available, the following are expected characteristic signals based on its structure and data from analogous compounds.

^1H NMR (CDCl_3): Two singlets or two doublets in the aromatic region (δ 7.0-8.0 ppm), corresponding to the two aromatic protons. The exact chemical shifts and coupling constants will depend on the electronic environment created by the halogen and chloroformate substituents.

^{13}C NMR (CDCl_3): A carbonyl carbon signal for the chloroformate group is expected in the range of δ 150-160 ppm. Several signals in the aromatic region (δ 120-150 ppm) corresponding to the substituted phenyl ring.

IR (KBr or neat): A strong characteristic absorption band for the C=O stretch of the chloroformate group is expected in the region of $1750\text{-}1790\text{ cm}^{-1}$.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Mass Spectrometry (EI): The mass spectrum would be expected to show a molecular ion peak (M^+) and fragment ions corresponding to the loss of chlorine and the chloroformate group. The isotopic pattern of bromine ($^{19}\text{Br}/^{81}\text{Br} \approx 1:1$) and chlorine ($^{35}\text{Cl}/^{37}\text{Cl} \approx 3:1$) would be a key feature in identifying the molecular ion and fragments.

Conclusion

4-Bromo-2,5-dichlorophenyl chloroformate is a reactive chemical intermediate with significant potential in synthetic organic chemistry. Its preparation from readily available starting materials and its predictable reactivity make it a valuable tool for the introduction of the 4-bromo-2,5-dichlorophenoxy carbonyl group into a variety of molecules. While its direct applications are yet to be widely explored, its structural relationship to key agrochemical and pharmaceutical building blocks suggests a promising future in these and other areas of chemical research and development. Due to its expected hazardous nature, strict adherence to safety protocols is paramount when handling this compound.

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